

minimizing phosphoryl fluoride environmental release

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Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

Cat. No.: S1506004

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Phosphoryl Fluoride (POF₃) at a Glance

The table below summarizes key identifiers and hazardous properties of **phosphoryl fluoride** for quick reference [1] [2] [3].

| Property | Description |
|-------------------|---|
| Chemical Names | Phosphoryl fluoride, Phosphorus oxyfluoride, Trifluorophosphine oxide |
| CAS Number | 13478-20-1 |
| Molecular Formula | POF ₃ |
| Physical State | Colorless gas |
| Boiling Point | -39.7 °C (-39.5 °F) |
| Density | 1.506 g/cm ³ (liquid) |
| Water Solubility | Reacts (hydrolyzes) |

| Property | Description |
|-----------------------|---|
| Main Hazards | Toxic, Corrosive |
| GHS Hazard Statements | H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H330 (Fatal if inhaled), H372 (Causes damage to organs through prolonged or repeated exposure) |

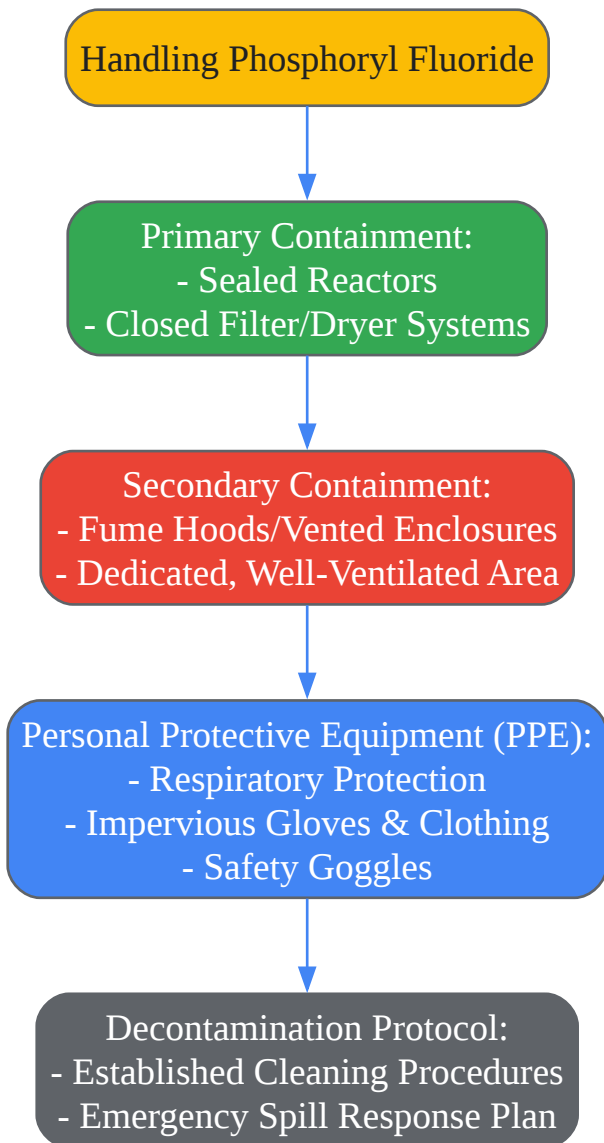
Hazards and Immediate First Aid

Understanding the specific risks associated with POF_3 is the first step in developing safe handling procedures.

- **Toxicity and Corrosivity:** **Phosphoryl fluoride** is a **poisonous and corrosive gas** [1]. Its hydrolysis upon contact with moisture—including tissue—produces highly corrosive and toxic hydrofluoric acid (HF) and other fluorophosphoric acids [1] [2].
- **First Aid Measures** [2]:
 - **Inhalation:** Immediately move the affected person to fresh air. If breathing has stopped, administer artificial respiration and **seek immediate medical attention**.
 - **Skin Contact:** Wash thoroughly with soap and plenty of water. Consult a physician.
 - **Eye Contact:** Rinse cautiously with water for at least 15 minutes and seek medical advice.

Safe Handling & Containment Strategy

A robust containment strategy is essential to prevent environmental release and personnel exposure. The following workflow outlines a layered approach, from primary equipment to decontamination.



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This diagram illustrates a multi-layered defense strategy [4]:

- **Primary Containment:** The first and most critical layer involves using **sealed and closed systems** (e.g., reactors, filters, dryers) to physically contain the gas.
- **Secondary Containment:** Provides a backup layer of protection, such as conducting all operations within a **fume hood or vented enclosure** to capture any accidental leaks.
- **Personal Protective Equipment (PPE):** Serves as the final personal barrier. This includes wearing appropriate **respiratory protection, impervious gloves and clothing, and safety goggles with side shields** [2].
- **Decontamination Protocols:** Have well-documented and regularly practiced procedures for cleaning equipment and handling accidental releases before they escalate [4].

Environmental Considerations & Disposal

Preventing environmental release is a core principle of sustainable and responsible research.

- **Environmental Fate and Toxicity:** While specific ecotoxicity data for POF_3 is limited in the search results, its rapid hydrolysis to HF and fluorophosphoric acids in water poses a clear hazard to aquatic ecosystems [1] [2]. The high conservation of biological targets like phosphates and tubulins across species means APIs and their precursors can have unintended effects on wildlife [5].
- **Waste Disposal:** Materials contaminated with POF_3 must be disposed of properly. According to safety data, disposal should be via **removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing** [2]. It is critical to **avoid contaminating water, foodstuffs, or sewer systems** [2].

Key Takeaways for Your Content

- **Core Hazards: Phosphoryl fluoride** is a **toxic and corrosive gas** that reacts with water to form hazardous products like hydrofluoric acid [1].
- **Primary Control: Prevention through engineering controls** is the most effective strategy. Use sealed systems and secondary containment to minimize the potential for release [4].
- **Emergency Preparedness:** Have clear, actionable first aid and decontamination protocols in place, and ensure all personnel are trained on them [2].

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